

# 1-Ethylpyrrolidin-3-amine chemical properties and structure

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## Compound of Interest

Compound Name: 1-Ethylpyrrolidin-3-amine

Cat. No.: B1314340

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## An In-depth Technical Guide to 1-Ethylpyrrolidin-3-amine

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **1-Ethylpyrrolidin-3-amine**, a heterocyclic amine of interest to researchers and professionals in drug development and chemical synthesis.

### Chemical Identity and Properties

**1-Ethylpyrrolidin-3-amine** is a substituted pyrrolidine, a five-membered nitrogen-containing heterocycle. The pyrrolidine ring is a common scaffold in numerous natural alkaloids and synthetic drugs.<sup>[1]</sup> The presence of both a secondary amine within the ring (which is alkylated to a tertiary amine by the ethyl group) and a primary exocyclic amine group defines its chemical reactivity and physical properties.

The carbon at the 3-position of the pyrrolidine ring is a chiral center, meaning **1-Ethylpyrrolidin-3-amine** can exist as two distinct enantiomers, (R)-**1-Ethylpyrrolidin-3-amine** and (S)-**1-Ethylpyrrolidin-3-amine**, or as a racemic mixture.

Table 1: General and Physicochemical Properties

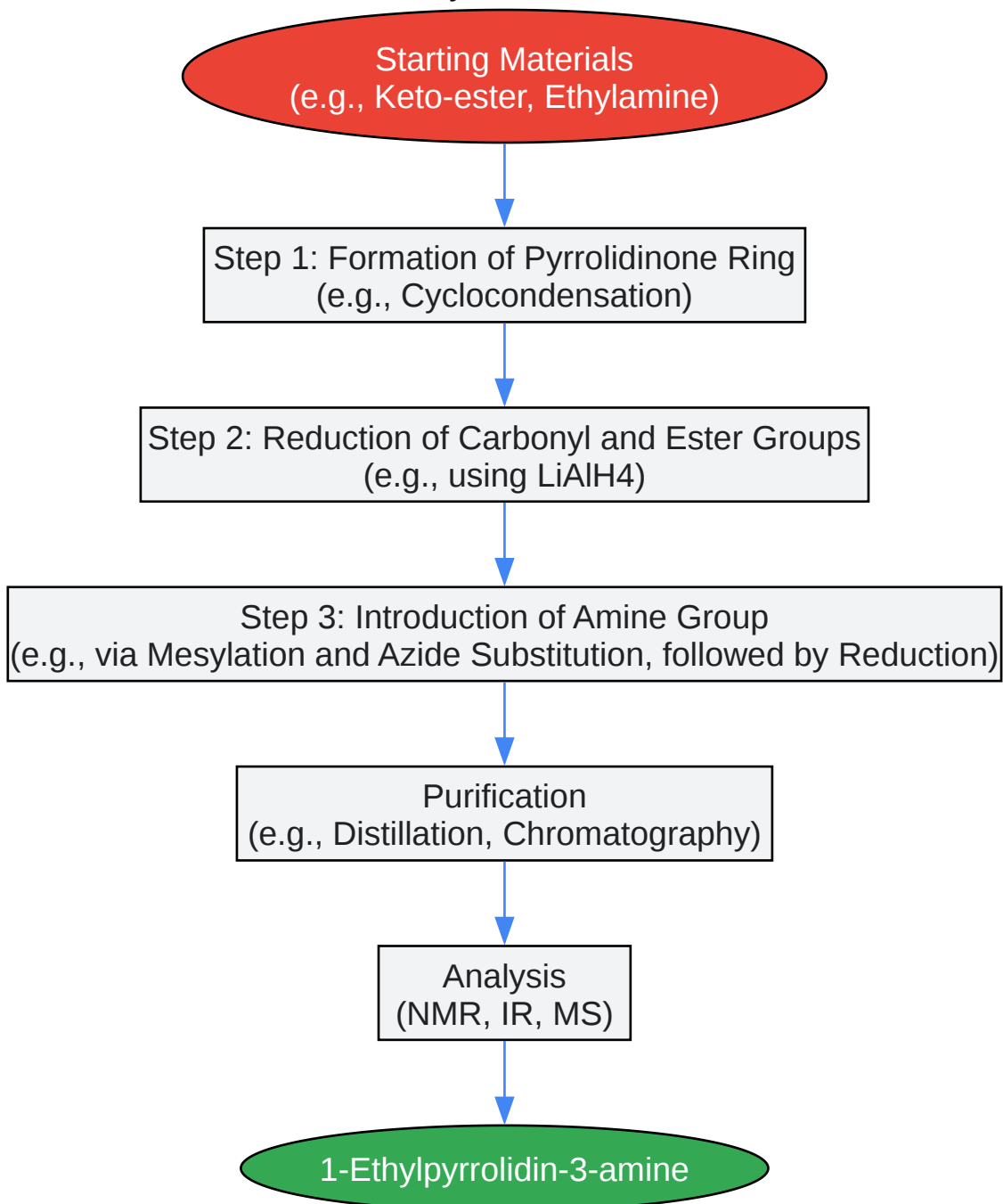
Property	Value	Source(s)
IUPAC Name	(3R)-1-Ethylpyrrolidin-3-amine	[2]
(S)-1-Ethylpyrrolidin-3-amine dihydrochloride	[3]	
Synonyms	(R)-1-ethylpyrrolidin-3-amine	[2]
CAS Number	755039-92-0 ((R)-enantiomer)	[2]
1336912-66-3 ((S)-enantiomer dihydrochloride)	[3]	
Molecular Formula	C6H14N2	[2]
Molecular Weight	114.19 g/mol	[2]
Boiling Point	134.5 ± 8.0 °C (Predicted)	[2]
Density	0.914 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
pKa	9.89 ± 0.40 (Predicted)	[2]

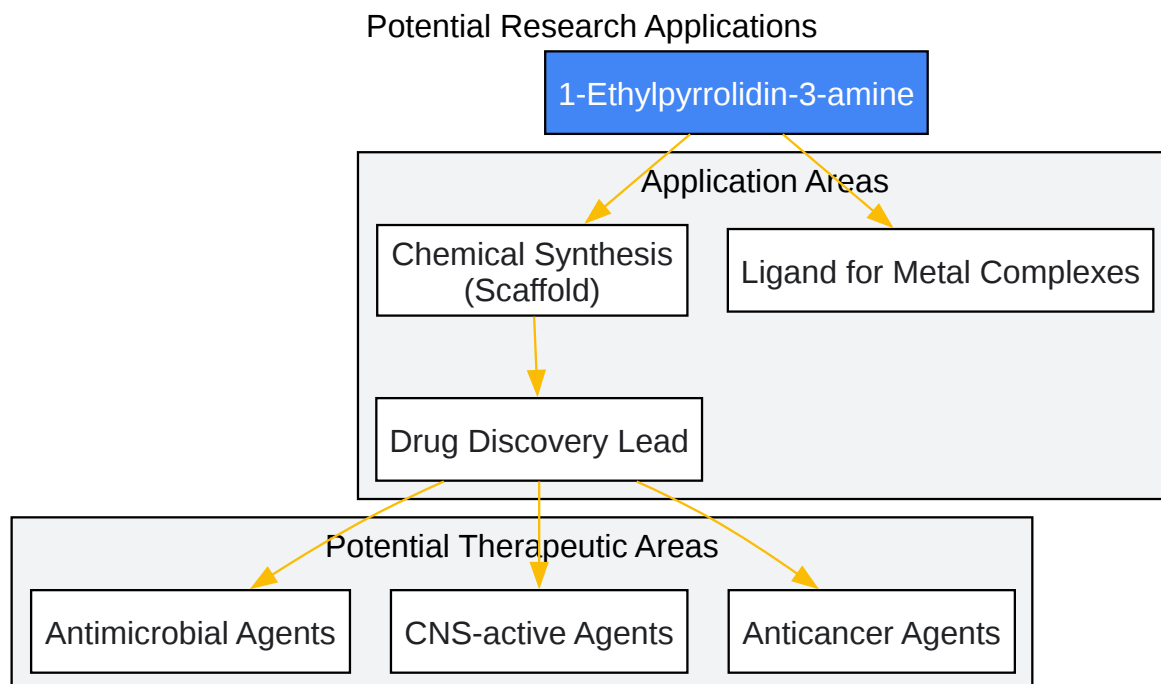
Lower aliphatic amines are typically gases or liquids at room temperature with a characteristic fishy odor.[4] Their solubility in water is dependent on their ability to form hydrogen bonds, which decreases as the molar mass and size of the hydrophobic alkyl groups increase.[4]

## Chemical Structure and Stereochemistry

The structure of **1-Ethylpyrrolidin-3-amine** consists of a central pyrrolidine ring. An ethyl group is attached to the nitrogen atom at position 1, and an amine group is attached to the carbon atom at position 3.

## General Synthetic Workflow





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## References

- 1. Pyrrolidine - Wikipedia [en.wikipedia.org]
- 2. chembk.com [chembk.com]
- 3. 1336912-66-3|(S)-1-Ethylpyrrolidin-3-amine dihydrochloride|BLD Pharm [bldpharm.com]
- 4. byjus.com [byjus.com]
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